

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Methylbutylamine

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Compound of Interest

Compound Name: 2-Methylbutylamine

Cat. No.: B1361350

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **2-Methylbutylamine**, a highly flammable and corrosive compound. Adherence to these procedures is critical to mitigate risks and ensure operational integrity.

Essential Safety Information at a Glance

2-Methylbutylamine poses significant health and safety risks, including severe skin burns, eye damage, and respiratory irritation.^{[1][2][3][4]} It is also highly flammable and its vapors can form explosive mixtures with air.^{[1][5]} The following table summarizes key quantitative data for **2-Methylbutylamine**.

Property	Value	Source
CAS Number	96-15-1	[1] [6]
Molecular Formula	C5H13N	[6]
Boiling Point	97 °C	
Flash Point	3 °C (38 °F) TCC	[7]
Specific Gravity	0.76 (20/20)	
NFPA Health Rating	3 - Materials that can cause serious or permanent injury	[5]
NFPA Fire Rating	3 - Liquids and solids that can be ignited under almost all ambient temperature conditions	[5]
NFPA Instability Rating	0 - Materials that are normally stable, even under fire conditions	[5]

Personal Protective Equipment (PPE) Protocol

When handling **2-Methylbutylamine**, a comprehensive PPE strategy is mandatory to prevent contact and inhalation.

Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[4\]](#)

Skin Protection:

- Gloves: Wear appropriate protective gloves to prevent skin exposure.[\[2\]](#)[\[3\]](#) It is crucial to inspect gloves before use and observe the permeability and breakthrough time provided by the supplier.[\[2\]](#)

- Clothing: Wear appropriate protective clothing and a lab coat to prevent skin exposure.[1][3] Contaminated clothing should be removed and washed before reuse.[2][6]

Respiratory Protection:

- A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[1] All respirator use must follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. [1][4]

Step-by-Step Handling and Disposal Plan

A systematic approach to handling and disposal is critical for minimizing risk.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [4]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[1][4]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]

Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that emergency equipment is accessible.
- Transferring: Ground and bond containers when transferring the material to prevent static discharge.[1] Use only non-sparking tools.[1]
- Avoiding Ingestion and Inhalation: Do not breathe dust, fume, gas, mist, vapors, or spray.[1] [2] Avoid contact with eyes, skin, and clothing.[2] Do not eat, drink, or smoke when using this product.[2]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area designated for flammables.[2][4] Keep away from heat, sparks, open flames, and other ignition sources.

[1][2][6]

- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[1][2]

Spill Management:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Remove all sources of ignition.[1] Absorb the spill with inert material such as sand, silica gel, or vermiculite.[1][4]
- Collection: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.[1][4]

Disposal Plan:

- Dispose of contents and containers in accordance with federal, state, and local regulations at an approved waste disposal plant.[1][3] Do not allow the product to enter drains.[3]

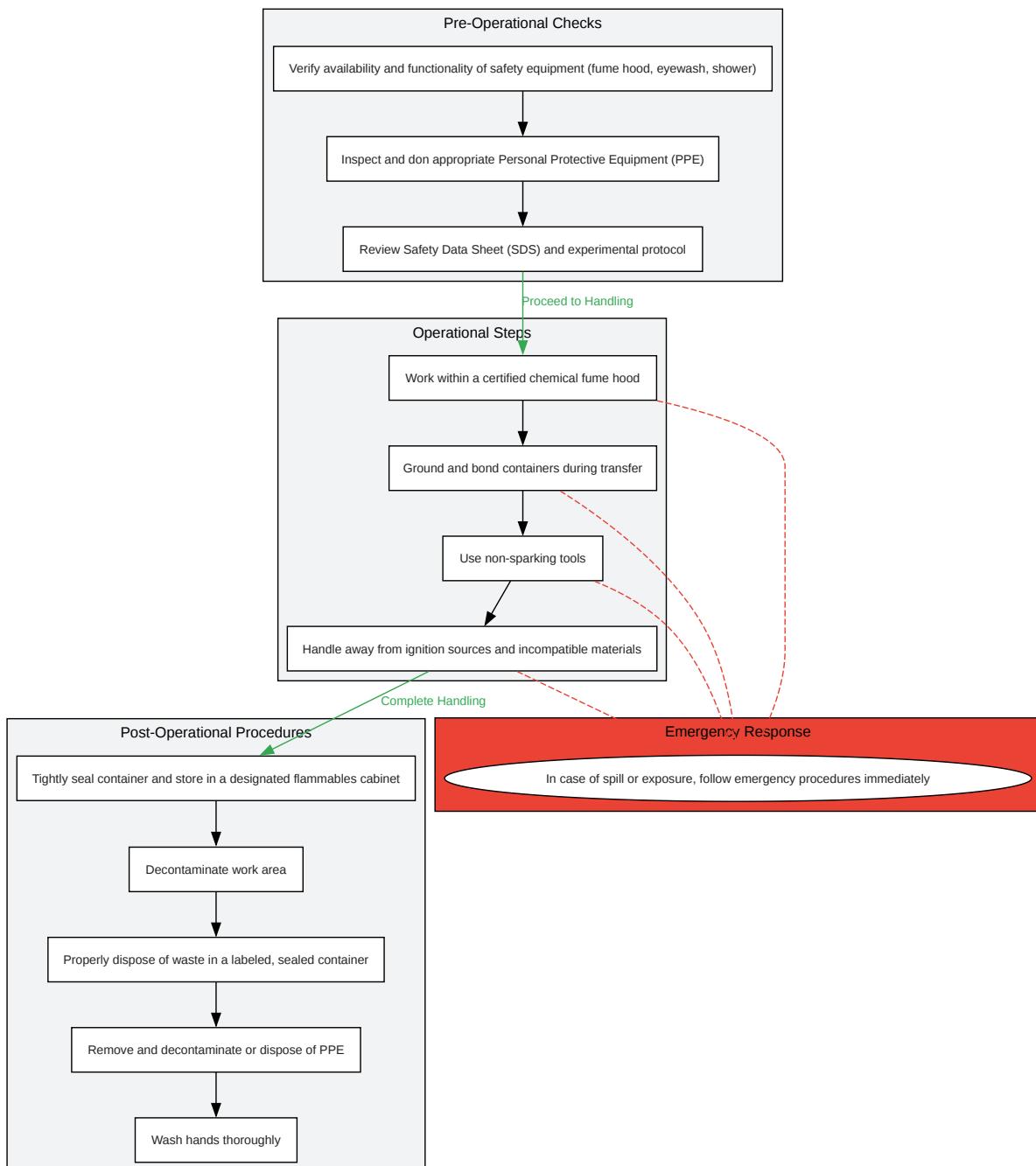
Emergency First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3][4]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[1][2]
- Inhalation: Remove the individual from exposure to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2][3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3][4]

Operational Workflow for Handling 2-Methylbutylamine

To ensure a systematic and safe approach to working with **2-Methylbutylamine**, the following workflow diagram outlines the necessary steps from preparation to post-handling procedures.



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Caption: Workflow for Safe Handling of **2-Methylbutylamine**.

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